

# Technical Guide: Solubility and Stability Profile of Anti-TB Agent 1 (Isoniazid)

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## Compound of Interest

Compound Name: anti-TB agent 1

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and stability characteristics of the primary anti-tuberculosis (anti-TB) agent, Isoniazid, which serves as the model for "**anti-TB agent 1**." The document details experimental protocols, presents quantitative data in structured tables, and includes visualizations of key pathways and workflows to support drug development and formulation research.

## Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability.<sup>[1]</sup> Isoniazid is a white crystalline powder that is freely soluble in water but has limited solubility in other common organic solvents.<sup>[2][3]</sup> Its solubility is also temperature-dependent.<sup>[4][5]</sup>

## Quantitative Solubility Data

The equilibrium solubility of Isoniazid in various pure solvents across a range of temperatures has been determined experimentally.<sup>[4][5]</sup> The data highlights its high solubility in water compared to alcohols like ethanol.<sup>[2]</sup>

Solvent	Temperature (°C)	Solubility (g / 100g Solvent)	Reference
Water	20	12.5	[6]
Water	25	~14.0	[2]
Water	40	~26.0	[2]
Ethanol	25	~2.0	[2]
Methanol	25	Data Not Specified	[4][5]
Chloroform	25	~0.1	[2]
Ether	Not Specified	Very Slightly Soluble	[3]

Table 1: Solubility of Isoniazid in Common Solvents.

## Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines the gravimetric shake-flask method, a standard technique for determining the thermodynamic solubility of a compound.[1][4][7]

Objective: To determine the saturation concentration of Isoniazid in a given solvent at a specific temperature.

Materials:

- Isoniazid (pure API)
- Solvent of interest (e.g., ultrapure water, ethanol)
- Thermostatically controlled shaker bath
- Analytical balance (precision  $\pm 0.0001$  g)
- Stoppered conical flasks (50 mL)

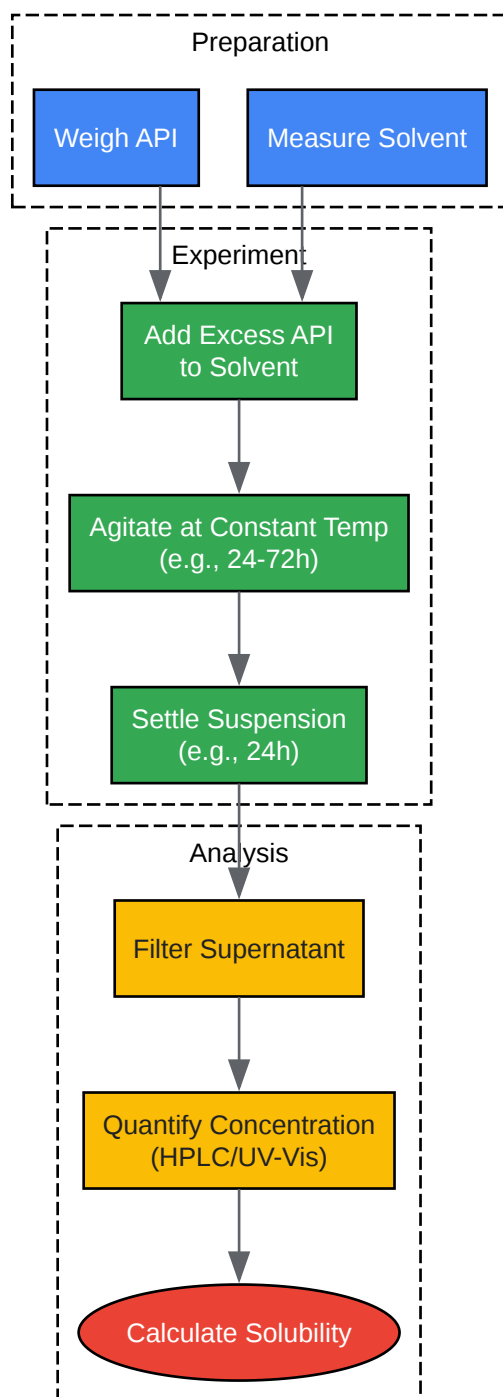
- Syringe filters (e.g., 0.45  $\mu$ m PTFE)
- Validated analytical method for quantification (e.g., UV-Vis Spectroscopy, HPLC)

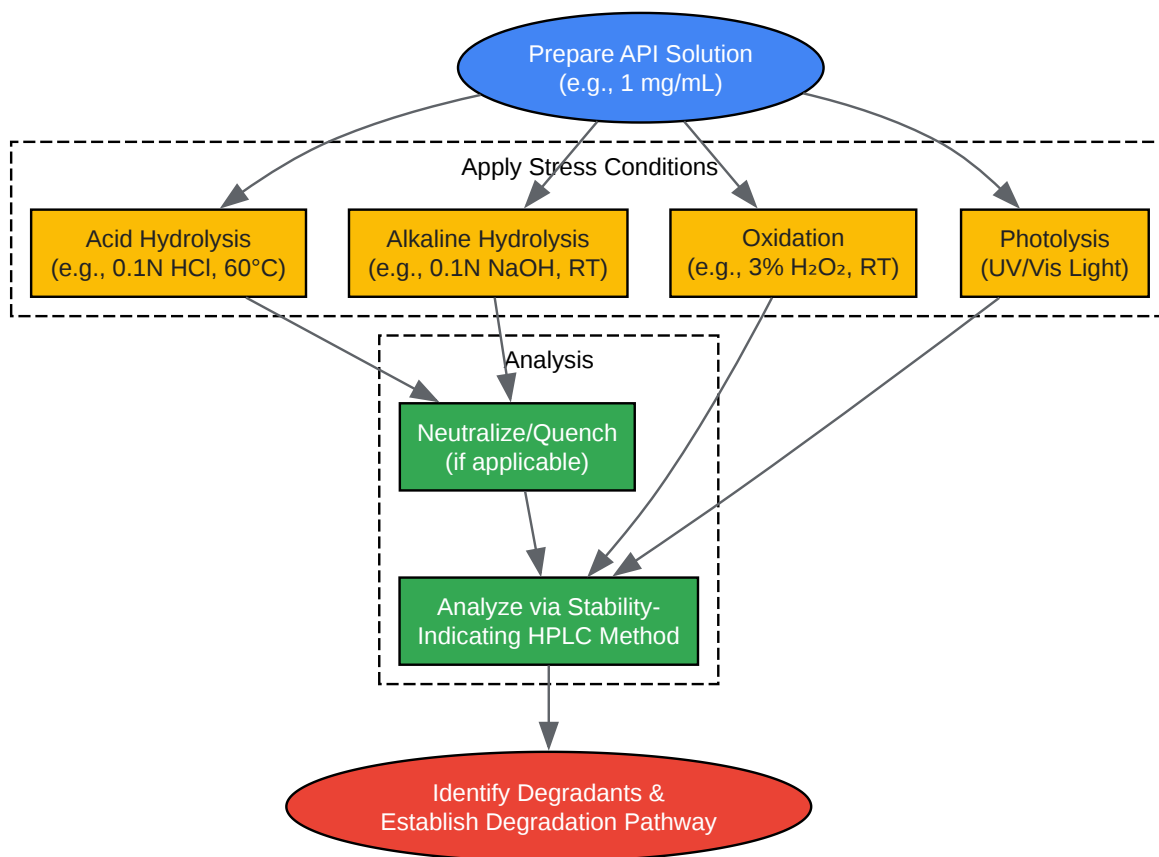
#### Procedure:

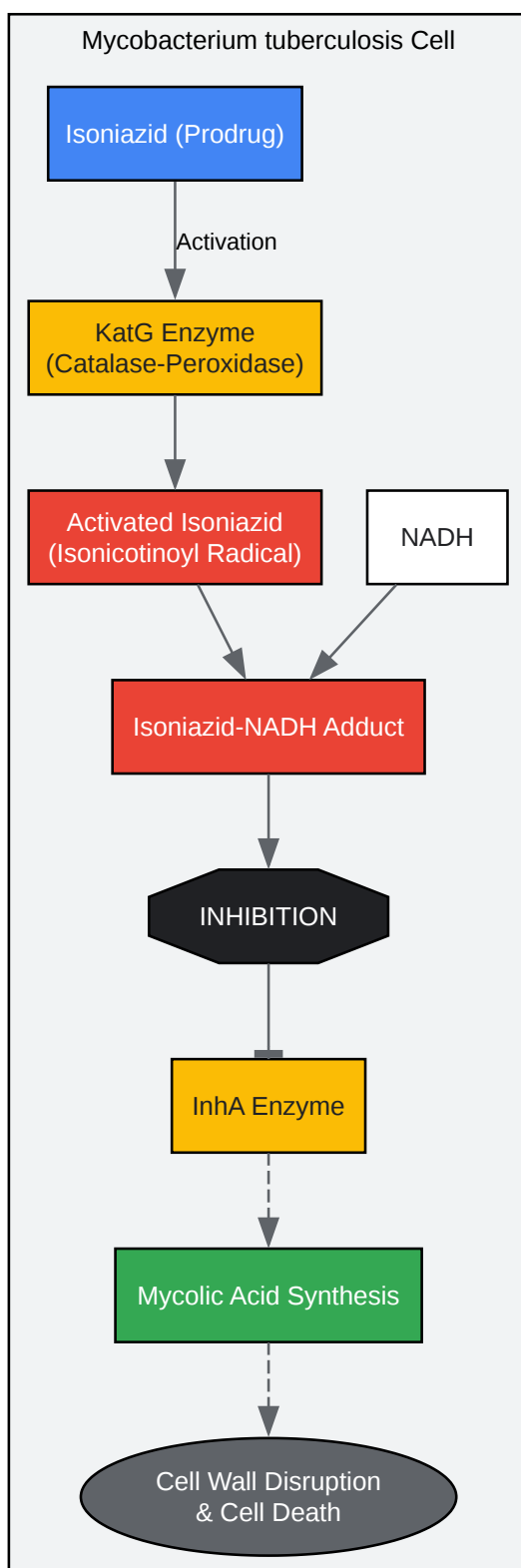
- Preparation: Set the shaker bath to the desired constant temperature (e.g., 25°C  $\pm$  0.5°C).
- Sample Addition: Add an excess amount of Isoniazid solid to a conical flask containing a known volume (e.g., 30 mL) of the solvent. The excess solid ensures that equilibrium saturation is achieved.<sup>[4]</sup>
- Equilibration: Seal the flask and place it in the shaker bath. Agitate the suspension for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.<sup>[1][8]</sup>
- Phase Separation: After equilibration, allow the flask to stand undisturbed in the bath for at least 24 hours to allow undissolved solids to settle.
- Sampling: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a 0.45  $\mu$ m filter to remove any undissolved particles.
- Quantification: Dilute the filtered sample with the solvent as necessary and determine the concentration of Isoniazid using a validated analytical method.
- Calculation: Calculate the solubility in the desired units (e.g., mg/mL or g/100g ). The experiment should be performed in triplicate to ensure reproducibility.<sup>[7]</sup>

## Workflow for Solubility Testing

The following diagram illustrates the general workflow for determining the solubility of a drug substance.







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